

An In-Depth Technical Guide to 2-Mesitylenesulfonic Acid Dihydrate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Mesitylenesulfonic acid dihydrate

Cat. No.: B3022532

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This guide provides a comprehensive technical overview of **2-Mesitylenesulfonic acid dihydrate**, a versatile and potent organocatalyst. Intended for researchers, scientists, and professionals in drug development and organic synthesis, this document delves into the compound's core properties, synthesis, applications, and safety protocols, underpinned by scientific literature and field-proven insights.

Introduction: A Powerful and Sterically Hindered Catalyst

2-Mesitylenesulfonic acid dihydrate, also known as 2,4,6-trimethylbenzenesulfonic acid dihydrate, is a strong organic acid that has carved a niche for itself in the realm of organic synthesis. Its efficacy as a proton donor is amplified by the presence of three methyl groups on the benzene ring. These methyl groups provide significant steric hindrance around the sulfonic acid moiety, a feature that can be judiciously exploited to influence the regioselectivity and stereoselectivity of certain reactions. This guide will explore the nuances of this catalyst, offering a blend of theoretical understanding and practical application.

Core Properties and Identification

A thorough understanding of the physicochemical properties of a reagent is paramount for its effective and safe use in a laboratory setting.

Chemical Structure and CAS Number

The molecular structure of **2-Mesitylenesulfonic acid dihydrate** consists of a benzene ring substituted with a sulfonic acid group and three methyl groups at positions 2, 4, and 6. The "dihydrate" designation indicates the presence of two water molecules of crystallization.

Chemical Structure:

Caption: Molecular Structure of 2-Mesitylenesulfonic Acid.

The Chemical Abstracts Service (CAS) number for the dihydrate form is 835617-36-2.[\[1\]](#) It is crucial to distinguish this from the CAS number for the anhydrous form, which is 3453-83-6.

Physicochemical Data

A summary of the key physicochemical properties is presented in the table below for quick reference.

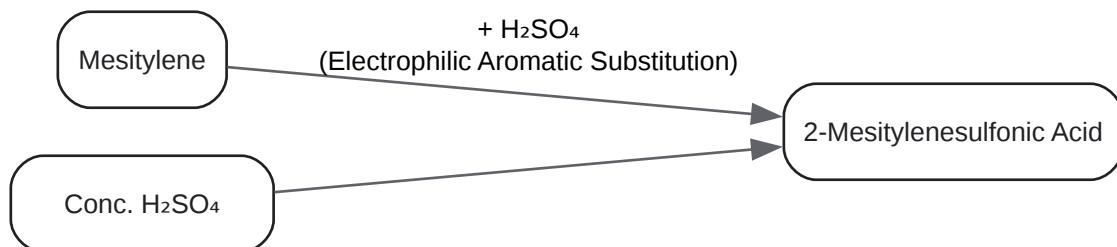
Property	Value	Reference
Molecular Formula	$C_9H_{12}O_3S \cdot 2H_2O$	[1] [2]
Molecular Weight	236.29 g/mol	[1]
Appearance	White to off-white crystalline solid	[2]
Melting Point	74-78 °C	[1]
Solubility	Soluble in water	[2]
pKa	Strongly acidic	[3]

Synthesis of 2-Mesitylenesulfonic Acid Dihydrate

The synthesis of 2-Mesitylenesulfonic acid typically involves the sulfonation of mesitylene (1,3,5-trimethylbenzene). While detailed protocols for the dihydrate are not abundantly available in peer-reviewed literature, a general and reliable method can be adapted from standard organic synthesis procedures.

Reaction Principle

The underlying principle is an electrophilic aromatic substitution reaction. Concentrated sulfuric acid or oleum acts as the sulfonating agent, introducing the $-\text{SO}_3\text{H}$ group onto the aromatic ring of mesitylene.



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Caption: General synthesis scheme for 2-Mesitylenesulfonic acid.

Experimental Protocol (Illustrative)

This protocol is an illustrative procedure based on established sulfonation methods.^[4] Caution: This reaction should be performed in a well-ventilated fume hood with appropriate personal protective equipment.

Materials:

- Mesitylene
- Concentrated sulfuric acid (98%)
- Ice
- Saturated sodium chloride solution
- Dichloromethane

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, cool mesitylene in an ice bath.

- Slowly add concentrated sulfuric acid dropwise to the stirred mesitylene, maintaining the temperature below 10 °C.
- After the addition is complete, allow the reaction mixture to stir at room temperature for several hours until the reaction is complete (monitoring by TLC is recommended).
- Carefully pour the reaction mixture over crushed ice with stirring.
- The product, 2-Mesitylenesulfonic acid, will precipitate out of the solution.
- Isolate the solid product by vacuum filtration and wash it with a cold, saturated sodium chloride solution to remove excess sulfuric acid.
- The crude product can be recrystallized from a minimal amount of hot water to yield the dihydrate form.
- Dry the purified crystals under vacuum.

Spectroscopic Characterization

Spectroscopic data is essential for confirming the identity and purity of the synthesized compound. While specific spectra for the dihydrate are not readily available, data for the anhydrous form can be used as a close reference.

Note: The following are representative spectral data for the closely related anhydrous 2,4,6-trimethylbenzenesulfonic acid. The dihydrate form would be expected to show a broad O-H stretch in the IR spectrum due to the water of crystallization.

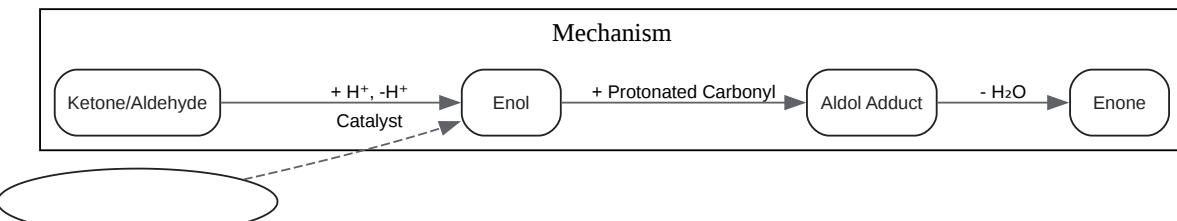
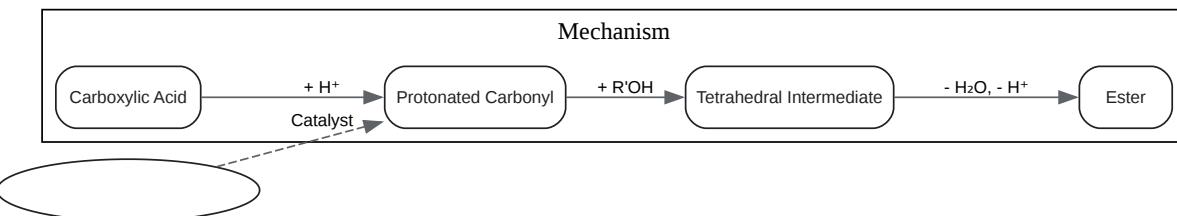
- ^1H NMR Spectrum (Reference for Anhydrous Form): The proton NMR spectrum would be expected to show singlets for the aromatic protons and the methyl groups. The acidic proton of the sulfonic acid group may be a broad singlet or may exchange with solvent protons.
- FTIR Spectrum (Reference for Anhydrous Form): Key characteristic peaks would include strong S=O stretching vibrations around 1350 and 1170 cm^{-1} , and C-S stretching around 1030 cm^{-1} . The O-H stretch of the sulfonic acid would appear as a broad band.

Applications in Organic Synthesis: A Versatile Acid Catalyst

2-Mesitylenesulfonic acid dihydrate serves as an excellent Brønsted acid catalyst in a variety of organic transformations. Its steric bulk can offer unique selectivity compared to less hindered acids like p-toluenesulfonic acid or sulfuric acid.

Esterification Reactions

One of the most common applications is in Fischer esterification reactions. The acid protonates the carbonyl oxygen of the carboxylic acid, activating it towards nucleophilic attack by the alcohol.[\[5\]](#)[\[6\]](#)



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- To cite this document: BenchChem. [An In-Depth Technical Guide to 2-Mesitylenesulfonic Acid Dihydrate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3022532#2-mesitylenesulfonic-acid-dihydrate-cas-number-and-structure\]](https://www.benchchem.com/product/b3022532#2-mesitylenesulfonic-acid-dihydrate-cas-number-and-structure)

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